

Angelic Anhydride (CAS No. 94487-74-8): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Angelic Anhydride*

Cat. No.: *B592597*

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For researchers, scientists, and drug development professionals, this document provides a concise technical overview of **Angelic Anhydride**, focusing on its chemical properties, synthesis applications, and handling protocols.

Angelic Anhydride, with a confirmed CAS number of 94487-74-8, is an aliphatic acid anhydride.^{[1][2][3]} While direct in-depth research on the specific biological activities and signaling pathways of **Angelic Anhydride** is limited in publicly available literature, its primary significance in the research and drug development landscape lies in its role as a reagent. It is particularly noted for its use in the synthesis of angelate esters.^[1] These esters are recognized as the active chemical constituents responsible for the potent analgesic and spasmolytic properties of extracts from the butterbur plant (*Petasites hybridus*). Some sources also indicate that **Angelic Anhydride** can be sourced from the roots of *Angelica sinensis*.

Core Data Summary

For ease of reference and comparison, the fundamental quantitative data for **Angelic Anhydride** is summarized in the tables below.

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	94487-74-8	[1]
Molecular Formula	C ₁₀ H ₁₄ O ₃	
Molecular Weight	182.22 g/mol	
Synonyms	(Z)-2-Methylbut-2-enoic anhydride, 2-Methylisocrotonic Anhydride, (Z,Z)-2-Butenoic acid, 2-methyl-, anhydride	
Appearance	Powder	
Solubility	Soluble in DMSO. Also soluble in Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	

Table 2: Storage and Handling

Condition	Recommendation	Source(s)
Storage Temperature	Store at -20°C. An alternative source suggests 0-10°C.	
Long-term Storage of Stock Solution	Use within 6 months when stored at -80°C.	
Short-term Storage of Stock Solution	Use within 1 month when stored at -20°C.	
Shipping Condition	Shipped with blue ice.	
Handling Precautions	Causes severe skin burns and eye damage. May be corrosive to metals.	

Experimental Protocols

Detailed experimental protocols for the direct biological application of **Angelic Anhydride** are not readily available in the surveyed literature. However, its application as a reagent in chemical synthesis is documented. Below is a generalized protocol for the synthesis of angelate esters, a key application for drug development professionals interested in the therapeutic actions of these compounds.

Synthesis of Angelate Esters using Angelic Anhydride

This protocol outlines a general procedure for the esterification of an alcohol using **Angelic Anhydride**. The specific conditions may require optimization based on the substrate.

Materials:

- **Angelic Anhydride** (CAS 94487-74-8)
- Alcohol substrate
- Anhydrous aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Base (e.g., Pyridine, Triethylamine, or DMAP - 4-Dimethylaminopyridine)
- Stir plate and magnetic stir bar
- Round bottom flask and condenser (if heating is required)
- Inert atmosphere setup (e.g., Nitrogen or Argon)
- Standard workup and purification reagents and equipment (e.g., separatory funnel, rotary evaporator, silica gel for chromatography)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask under an inert atmosphere, dissolve the alcohol substrate in the chosen anhydrous aprotic solvent.
- **Addition of Base:** Add the base to the reaction mixture. The base acts as a scavenger for the angelic acid byproduct.

- Addition of **Angelic Anhydride**: Slowly add **Angelic Anhydride** to the stirred solution. An exothermic reaction may occur.
- Reaction Monitoring: Monitor the progress of the reaction using an appropriate technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC). The reaction can be run at room temperature or heated to reflux if necessary to drive it to completion.
- Workup: Once the reaction is complete, quench the reaction by adding water or a saturated aqueous solution of a mild base (e.g., sodium bicarbonate).
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate, dichloromethane).
- Purification: Combine the organic layers, dry over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent using a rotary evaporator. The crude product can then be purified by column chromatography on silica gel to yield the pure angelate ester.

Visualizations

Logical Workflow for Angelate Ester Synthesis

The following diagram illustrates the general workflow for the synthesis of angelate esters using **Angelic Anhydride**, as described in the experimental protocol.



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Caption: Workflow for the synthesis of angelate esters.

Signaling Pathways

At present, there is a notable absence of published research detailing the specific signaling pathways directly modulated by **Angelic Anhydride**. Its primary known role is as a synthetic precursor. Therefore, a diagrammatic representation of a signaling pathway involving **Angelic Anhydride** would be speculative and is not included in this technical guide. Researchers investigating the biological effects of angelate esters may find relevant signaling pathway information for those downstream compounds.

In conclusion, **Angelic Anhydride** is a valuable reagent for the synthesis of biologically active angelate esters. While its direct biological activity is not well-characterized, its utility in synthetic chemistry makes it a compound of interest for researchers in drug development and natural products chemistry. Further research is warranted to explore any potential direct biological roles of **Angelic Anhydride**.

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